

Angelol K: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Angelol K*

Cat. No.: *B1640547*

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An In-depth Examination of a Bioactive Coumarin from Traditional Chinese Medicine

Abstract

Angelol K, a naturally occurring coumarin primarily isolated from the roots of *Angelica* species, has garnered interest for its potential therapeutic applications rooted in traditional Chinese medicine (TCM). This document provides a comprehensive technical overview of **Angelol K**, summarizing its chemical properties, known biological activities, and putative mechanisms of action. This guide is intended for researchers, scientists, and drug development professionals, offering a consolidated resource of available data, detailed experimental methodologies for its study, and visualizations of its proposed signaling pathways to facilitate further investigation and drug discovery efforts.

Introduction

For centuries, the roots of *Angelica* species, known as "Duhuo" in traditional Chinese medicine, have been utilized to treat a variety of ailments, most notably rheumatic arthralgia and headaches. Modern phytochemical investigations have identified a rich array of bioactive compounds within these plants, with coumarins being a prominent class. Among these, **Angelol K** has emerged as a compound of interest due to its potential pharmacological activities. This guide synthesizes the current knowledge on **Angelol K**, providing a foundation for its further exploration as a potential therapeutic agent.

Chemical and Physical Properties

A clear understanding of the physicochemical characteristics of **Angelol K** is fundamental for its study and development. The available data are summarized in the table below.

Property	Value
CAS Number	169736-93-0
Molecular Formula	C ₂₀ H ₂₄ O ₇
Molecular Weight	376.4 g/mol
IUPAC Name	[(1R,2S)-2,3-dihydroxy-1-(7-methoxy-2-oxochromen-6-yl)-3-methylbutyl] (Z)-2-methylbut-2-enoate
Source	Roots of Angelica species, including Angelica pubescentis and Angelica sinensis. [1]
Compound Class	Coumarin

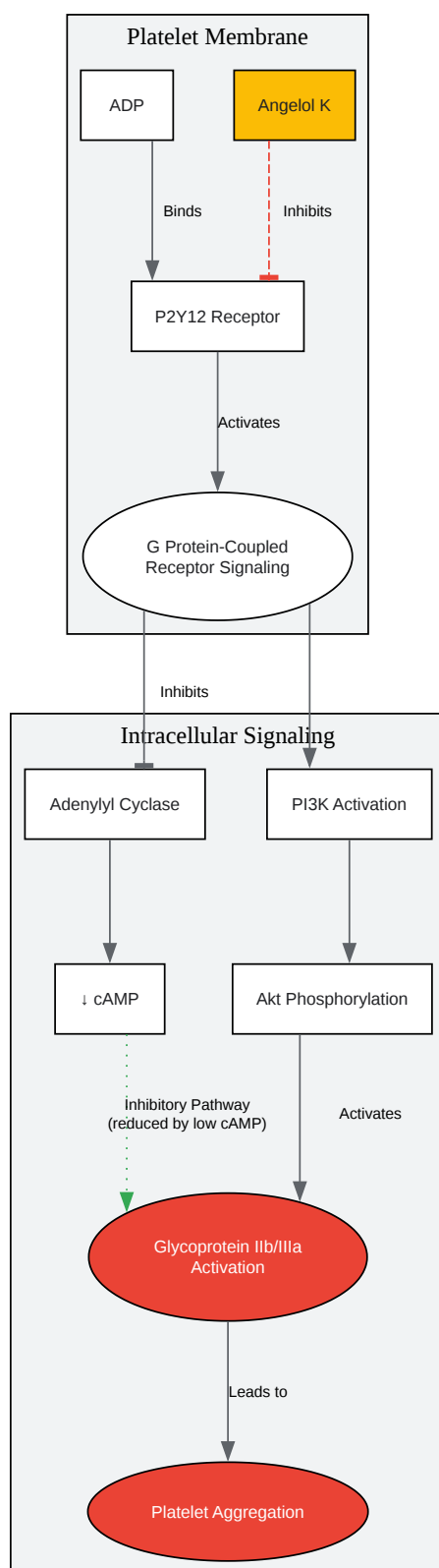
Biological Activities and Mechanisms of Action

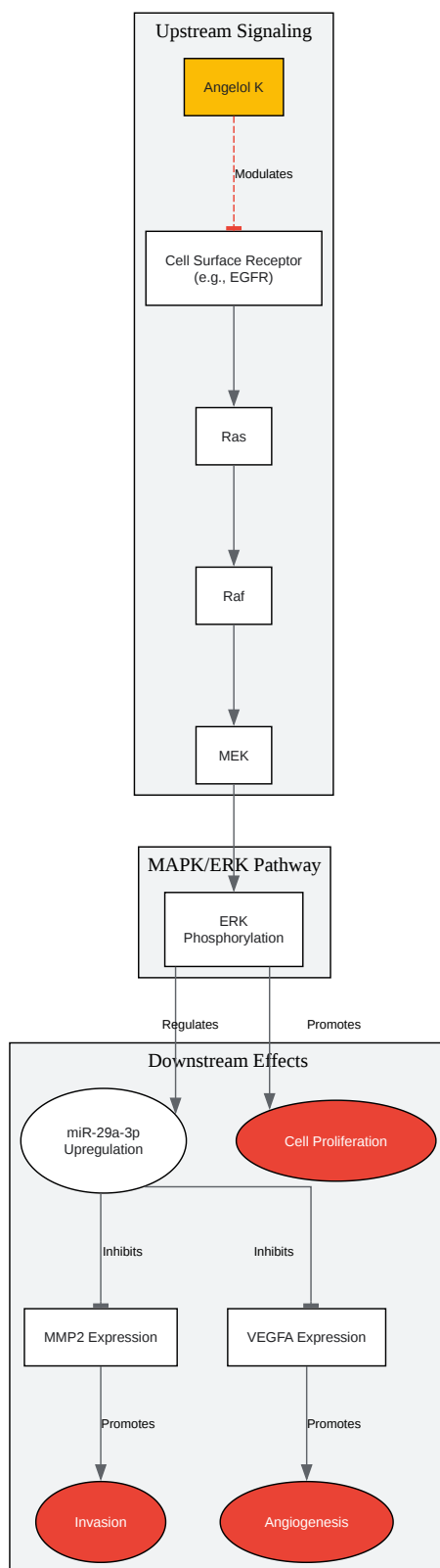
Angelol K is reported to exhibit a range of biological activities, with its anti-platelet function being the most explicitly described. Other potential activities, inferred from studies on related coumarins and the source plant, include anti-inflammatory, anti-cancer, and neuroprotective effects.

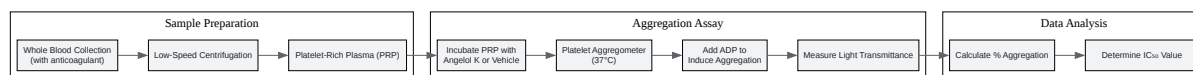
Anti-Platelet Activity

Angelol K has been shown to inhibit human platelet aggregation in a dose-dependent manner in vitro. The proposed mechanism involves the antagonism of adenosine diphosphate (ADP) receptor signaling. By interfering with this pathway, **Angelol K** is thought to reduce the activation of glycoprotein IIb/IIIa, a key receptor in platelet aggregation and thrombus formation.

The following diagram illustrates the proposed mechanism by which **Angelol K** may inhibit ADP-induced platelet aggregation.







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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com